

Dactinomycin Technical Support Center: Stability and Storage Guide

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Compound of Interest

Compound Name: Actinocin

Cat. No.: B1199408

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For Researchers, Scientists, and Drug Development Professionals

This guide provides detailed information on the stability and proper storage of Dactinomycin (also known as Actinomycin D). Adherence to these guidelines is critical for ensuring the integrity and efficacy of the compound in experimental settings.

Frequently Asked Questions (FAQs)

Q1: How should I store the lyophilized Dactinomycin powder?

A1: Lyophilized Dactinomycin powder should be stored at a controlled room temperature of 20°C to 25°C (68°F to 77°F).[1] It is crucial to protect the powder from light and humidity to prevent degradation.[1]

Q2: What is the recommended procedure for reconstituting Dactinomycin powder?

A2: To reconstitute Dactinomycin, use Sterile Water for Injection without preservatives.[2] The use of diluents containing preservatives such as benzyl alcohol or parabens will cause the formation of a precipitate.[1][2] For a standard 0.5 mg vial, adding 1.1 mL of Sterile Water for Injection will result in a solution with a concentration of approximately 500 µg/mL.[2] The reconstituted solution should be a clear, gold-colored solution.[1]

Q3: How long is the reconstituted Dactinomycin solution stable?

A3: The reconstituted solution is chemically stable, but it does not contain any preservatives. To minimize the risk of microbial contamination, it is recommended to use the reconstituted solution immediately. If not used immediately, any unused portion should be discarded.^{[1][3]} Some sources suggest that the reconstituted solution can be stable for up to 10 hours at room temperature.^[1]

Q4: What diluents are compatible with Dactinomycin for further dilution?

A4: Reconstituted Dactinomycin can be further diluted with 5% Dextrose Injection or 0.9% Sodium Chloride Injection.^[1]

Q5: How stable is the diluted Dactinomycin solution for infusion?

A5: The stability of the diluted solution is concentration-dependent. Solutions diluted to a concentration of 10 mcg/mL or higher in 5% Dextrose or 0.9% Sodium Chloride are chemically stable for up to 10 hours at room temperature in both glass and PVC containers.^[1] Dilutions to concentrations lower than 10 mcg/mL result in significantly lower recoveries and are not recommended.^[1]

Q6: Are there any known incompatibilities I should be aware of?

A6: Yes. Do not use diluents containing preservatives like benzyl alcohol or parabens for reconstitution, as they will cause precipitation.^{[1][2]} Additionally, it has been reported that Dactinomycin can be partially removed from solutions by cellulose ester membrane filters.^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitate forms upon reconstitution.	Use of a diluent containing preservatives (e.g., benzyl alcohol, parabens).	Discard the solution and reconstitute a fresh vial using only Sterile Water for Injection without preservatives.
The reconstituted solution is cloudy or discolored.	Improper reconstitution or potential contamination.	Do not use the solution. Discard it and prepare a fresh solution, ensuring aseptic techniques are followed. The correct appearance is a clear, gold-colored solution.
Inconsistent experimental results.	Degradation of Dactinomycin due to improper storage or handling.	Review storage conditions of the lyophilized powder (must be protected from light and humidity). Ensure the reconstituted and diluted solutions are used within the recommended stability timeframes. Prepare fresh solutions for each experiment.
Use of low concentration solutions (<10 mcg/mL).	Prepare diluted solutions at a concentration of 10 mcg/mL or higher to ensure stability and accurate dosing.	
Use of incompatible filters.	Avoid using cellulose ester membrane filters for filtering Dactinomycin solutions.	

Quantitative Stability Data

While specific time-course data on the percentage of Dactinomycin remaining at various temperatures and time points is limited in publicly available literature, the following tables summarize the known stability information.

Table 1: Stability of Lyophilized Dactinomycin Powder

Storage Condition	Recommendation
Temperature	20°C to 25°C (68°F to 77°F)[1]
Light	Protect from light[1]
Humidity	Protect from humidity[1]

Table 2: Stability of Reconstituted Dactinomycin Solution (500 µg/mL)

Storage Temperature	Duration of Stability	Notes
Room Temperature	Up to 10 hours[1]	Contains no preservatives; discard any unused portion to avoid microbial contamination. [1][3]

Table 3: Stability of Diluted Dactinomycin Solution

Diluent	Concentration	Storage Temperature	Duration of Stability	Container
5% Dextrose	≥ 10 µg/mL	Room Temperature	Up to 10 hours[1]	Glass or PVC
0.9% Sodium Chloride	≥ 10 µg/mL	Room Temperature	Up to 10 hours[1]	Glass or PVC
5% Dextrose or 0.9% NaCl	< 10 µg/mL	Room Temperature	Not Recommended (Significant loss of recovery)[1]	N/A

Table 4: Effect of pH on Dactinomycin Stability

pH	Concentration	Temperature	Time	Percent Loss
5 to 7	30 µg/mL	25°C	6 hours	~2% to 3%
9	30 µg/mL	25°C	6 hours	~80%

Experimental Protocols

Stability-Indicating HPLC Method (Based on USP Monograph)

This method can be used to determine the concentration of Dactinomycin and to detect the presence of degradation products.

- Chromatographic System:
 - Mode: Liquid Chromatography (LC)
 - Detector: UV, 254 nm
 - Column: 3.9-mm × 30-cm; packing L1 (C18)
 - Flow Rate: 1.0 mL/min
 - Injection Volume: 20 µL
- Mobile Phase:
 - Prepare a mixture of acetonitrile, 0.04 M sodium acetate, and 0.07 M acetic acid (46:25:25).
 - Filter through a 1-µm or finer pore size filter and degas.
 - The acetonitrile concentration may be varied to achieve appropriate system performance and a suitable elution time.
- Standard Solution Preparation:

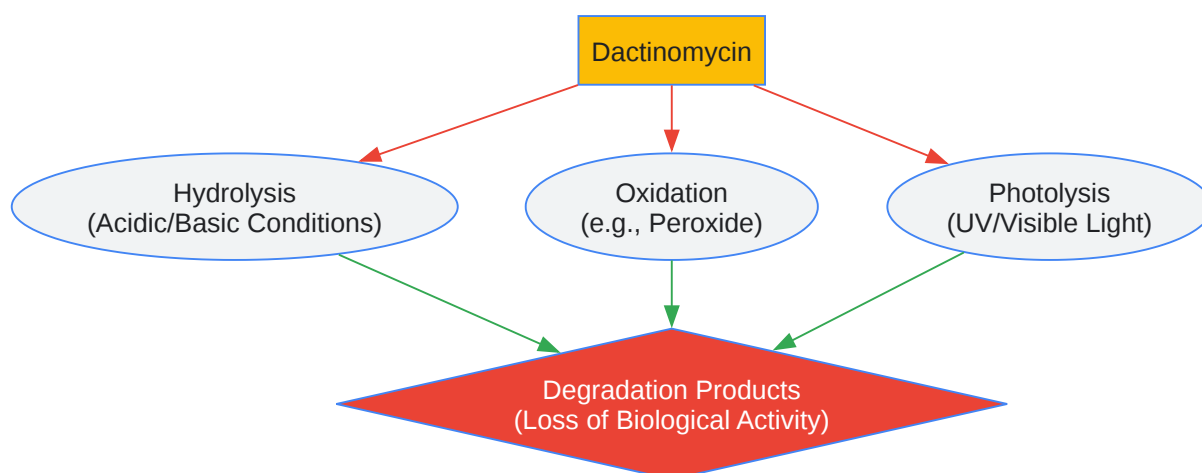
- Accurately weigh a quantity of USP Dactinomycin Reference Standard (RS) and dissolve in the Mobile Phase.
- Dilute quantitatively with the Mobile Phase to obtain a solution with a known concentration of about 1.2 mg/mL.
- Use a freshly prepared solution and protect it from light.
- Sample Solution Preparation:
 - Accurately weigh about 30 mg of Dactinomycin and dissolve in 25.0 mL of the Mobile Phase.
 - Use a freshly prepared solution and protect it from light.
- System Suitability:
 - Sample: Standard solution
 - Requirements: The relative standard deviation for replicate injections is not more than 1.0%.
- Procedure:
 - Separately inject equal volumes of the Standard solution and the Sample solution into the chromatograph.
 - Record the chromatograms and measure the responses for the major peaks.
 - The retention time for dactinomycin is about 25 minutes.

Visualizations



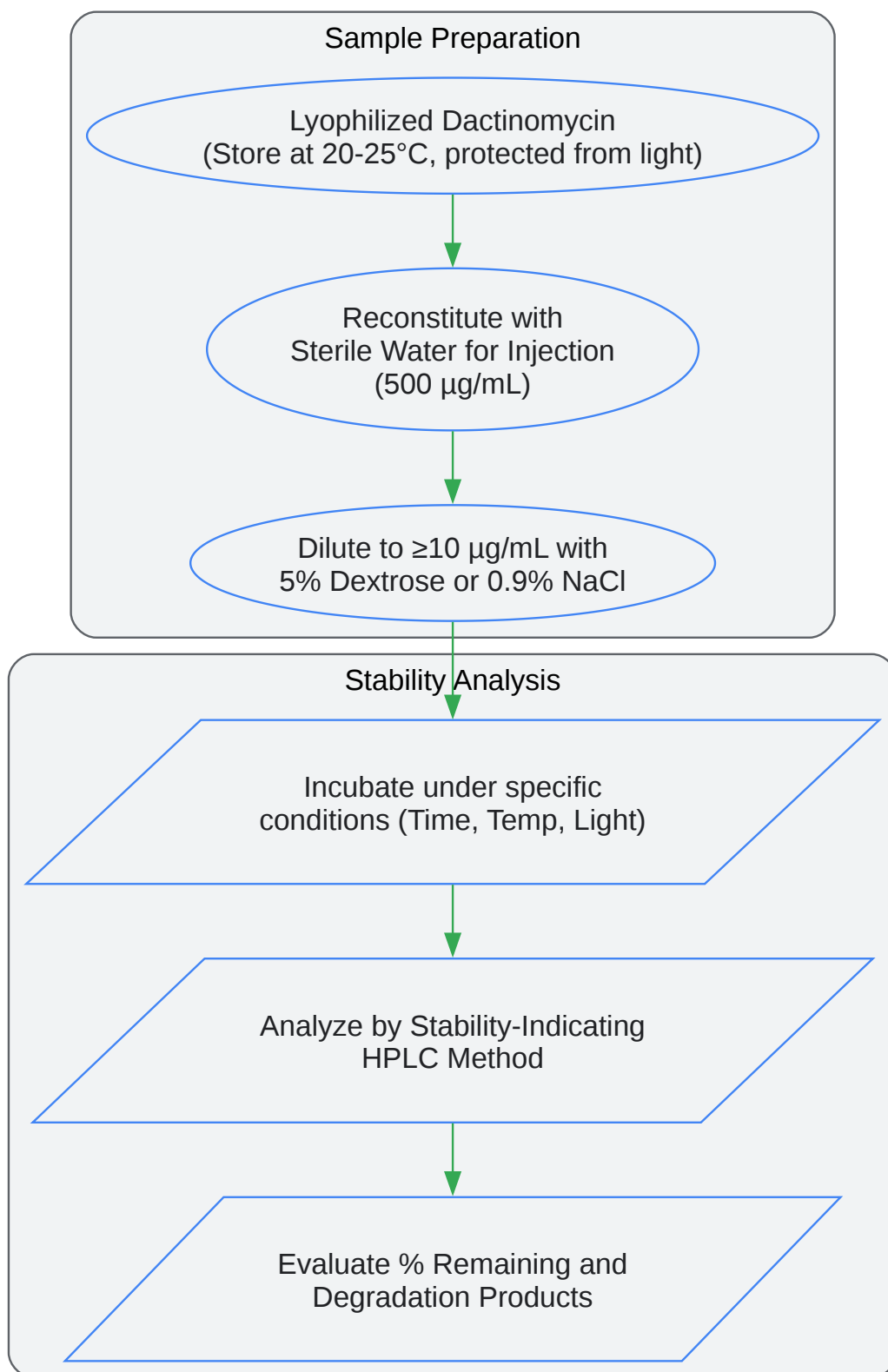
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Caption: Dactinomycin's mechanism of action.



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Caption: Potential degradation pathways for Dactinomycin.



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Caption: Workflow for Dactinomycin stability testing.

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